

Clozapine N-oxide Dihydrochloride: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Clozapine N-oxide dihydrochloride

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of Clozapine N-oxide (CNO) dihydrochloride, a water-soluble salt of CNO, widely utilized as an activator for Designer Receptors Exclusively Activated by Designer Drugs (DREADDs).

Clozapine N-oxide (CNO) dihydrochloride is a key chemogenetic tool, enabling precise temporal control of neuronal activity and other cellular processes in vitro and in vivo. Its enhanced water solubility and improved bioavailability compared to the freebase form make it a preferred choice for many experimental paradigms.^{[1][2]} This document outlines its solubility characteristics, provides protocols for solution preparation and storage, and illustrates its mechanism of action in DREADD-based signaling pathways.

Physicochemical Properties and Solubility

Clozapine N-oxide dihydrochloride is the dihydrochloride salt of CNO, a metabolite of the atypical antipsychotic drug clozapine.^[3] As a water-soluble version of CNO, it offers significant advantages for experimental use.^{[1][2]}

Table 1: Solubility of **Clozapine N-oxide Dihydrochloride**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
Water	41.57	100[1]
DMSO	41.57 - 200	100 - 481.07[1][4][5]

Note: The molecular weight of **Clozapine N-oxide dihydrochloride** is 415.74 g/mol .[1][2]
Batch-specific molecular weights may vary due to hydration.[1][2] Hygroscopic nature of the compound may affect solubility, and it is recommended to use freshly opened DMSO.[4]

Experimental Protocols

Preparation of Aqueous Stock Solutions

This protocol describes the preparation of a 100 mM aqueous stock solution of **Clozapine N-oxide dihydrochloride**.

Materials:

- **Clozapine N-oxide dihydrochloride** powder
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Vortex mixer
- Sterile microcentrifuge tubes or vials
- 0.22 µm sterile syringe filter (optional, for sterile applications)

Procedure:

- Allow the vial of **Clozapine N-oxide dihydrochloride** powder to equilibrate to room temperature before opening to prevent condensation, as the compound is hygroscopic.[3][6]
- Calculate the required mass of the compound and volume of water to achieve the desired concentration. For a 100 mM solution, dissolve 41.57 mg of **Clozapine N-oxide dihydrochloride** in 1 mL of water.

- Carefully add the water to the vial containing the powder.[6]
- Gently vortex the solution until the solid is completely dissolved. Sonication can be used to aid dissolution if necessary.[4][7]
- For in vivo or cell culture applications requiring sterility, filter the solution through a 0.22 μm sterile syringe filter into a sterile container.[4]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[4]

Preparation of DMSO Stock Solutions

This protocol outlines the preparation of a 100 mM stock solution of **Clozapine N-oxide dihydrochloride** in DMSO.

Materials:

- **Clozapine N-oxide dihydrochloride** powder
- Anhydrous, molecular biology grade Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sterile microcentrifuge tubes or vials

Procedure:

- Equilibrate the vial of **Clozapine N-oxide dihydrochloride** powder to room temperature.
- To prepare a 100 mM solution, dissolve 41.57 mg of the compound in 1 mL of DMSO.
- Add the DMSO to the vial containing the powder.
- Vortex the solution thoroughly until all the solid has dissolved.
- Store the stock solution in tightly sealed vials.

Solution Storage and Stability

Proper storage of **Clozapine N-oxide dihydrochloride** solutions is crucial to maintain their stability and efficacy.

Table 2: Storage Recommendations for **Clozapine N-oxide Dihydrochloride** Solutions

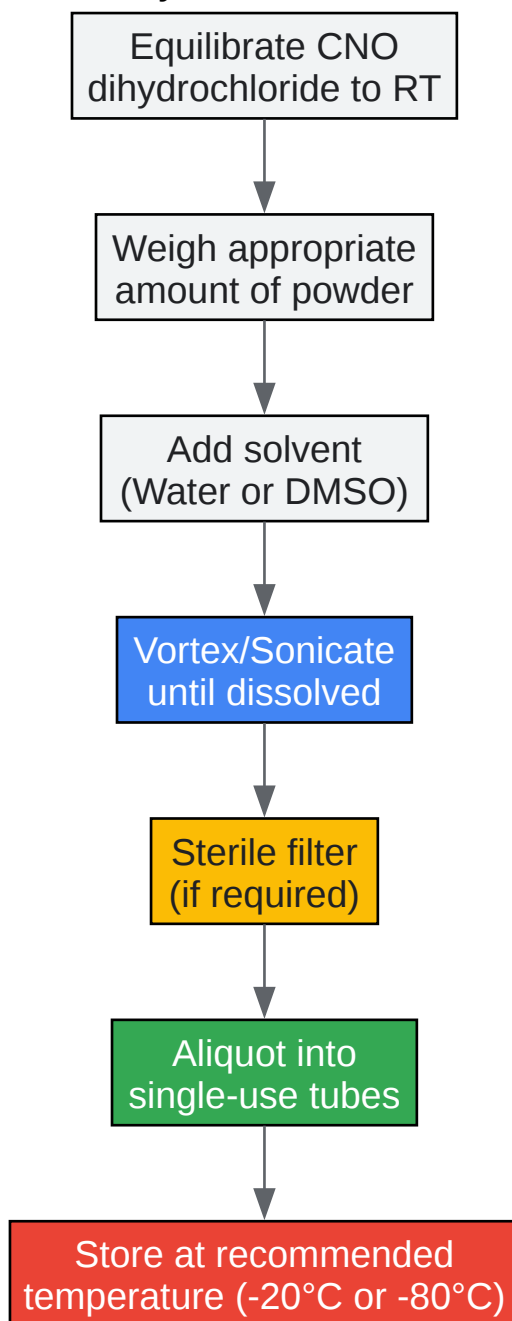
Solution Type	Storage Temperature	Duration	Notes
Aqueous Solution	-20°C	Up to 1 month[5]	Avoid repeated freeze-thaw cycles.[4] Studies have shown a drop in purity to ~95% after 96 hours at room temperature.[3]
Aqueous Solution	-80°C	Up to 1 year[4][5]	Recommended for long-term storage.
DMSO Solution	-20°C	Up to 6 months[4][8]	Store under nitrogen for optimal stability.[4]
DMSO Solution	-80°C	Up to 1 year[4][5]	Store under nitrogen for optimal stability.[4]
Solid Powder	Room Temperature (desiccated)[1] or -20°C[3]	Up to 3 years at -20°C[5]	The compound is hygroscopic; store in a sealed container.[3]

Application in DREADD-Mediated Signaling

Clozapine N-oxide dihydrochloride is a potent and selective agonist for muscarinic-based DREADDs, such as the excitatory Gq-coupled hM3Dq and the inhibitory Gi-coupled hM4Di receptors.[1][7][9] Upon administration, it crosses the blood-brain barrier and activates these engineered receptors, leading to the modulation of downstream signaling pathways and neuronal activity.

Below is a diagram illustrating the workflow for preparing a CNO dihydrochloride solution for experimental use.

Workflow for CNO Dihydrochloride Solution Preparation

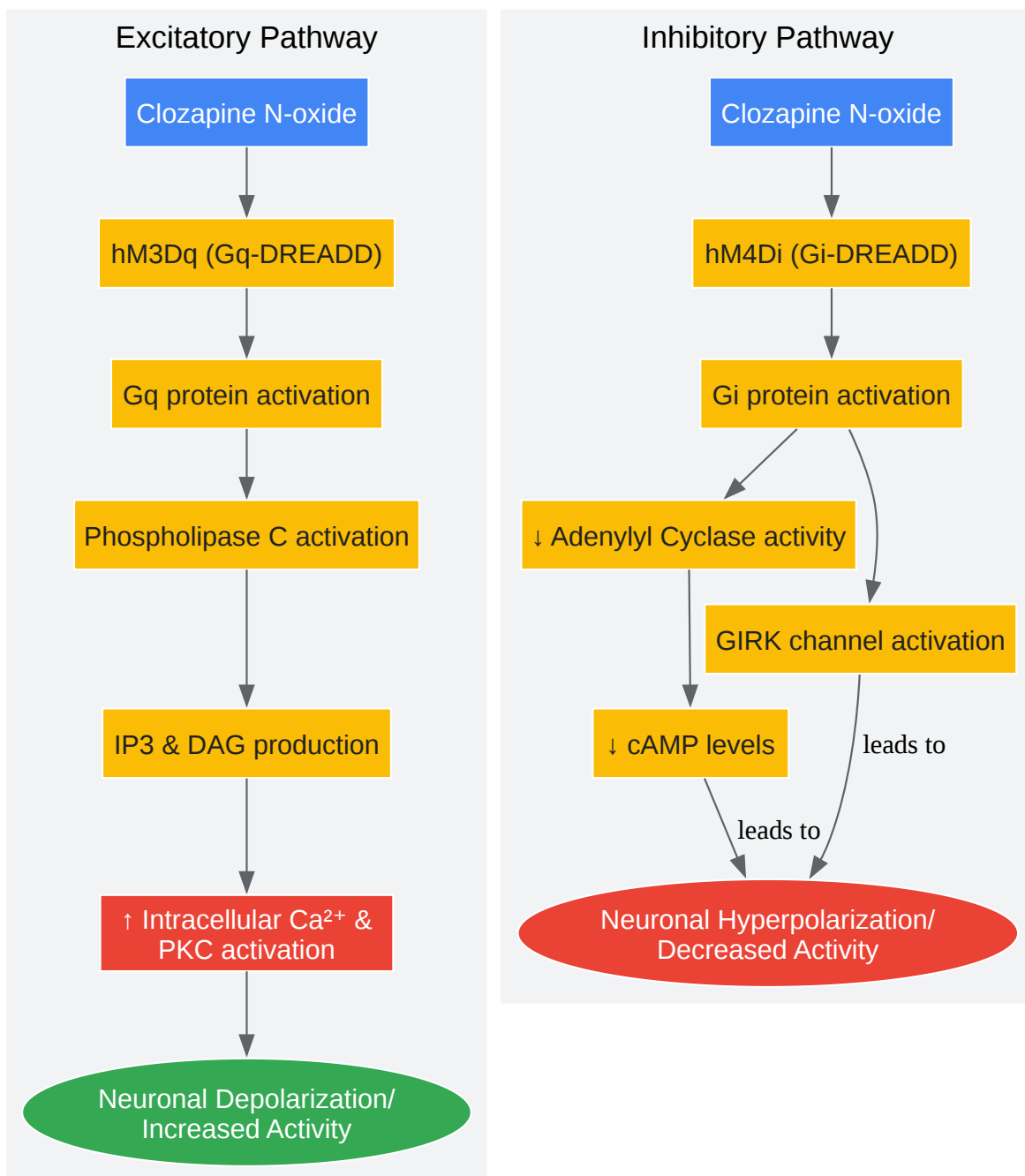


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Caption: Workflow for preparing **Clozapine N-oxide dihydrochloride** solutions.

The following diagram illustrates the simplified signaling pathways activated by CNO in cells expressing either hM3Dq or hM4Di DREADDs.

CNO-Mediated DREADD Signaling Pathways



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Caption: Simplified CNO-activated DREADD signaling pathways.

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